

Application Notes and Protocols for the Quantification of Methylcobalamin Hydrate

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Compound of Interest

Compound Name: *Methylcobalamin hydrate*

Cat. No.: *B15546271*

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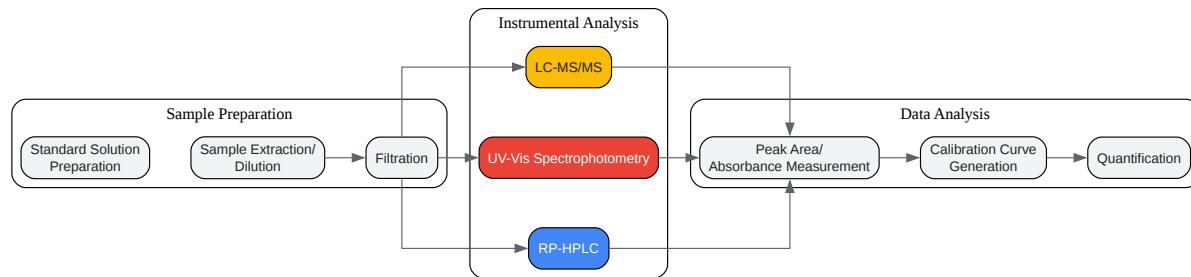
These application notes provide detailed methodologies for the quantitative analysis of **methylcobalamin hydrate** in various pharmaceutical formulations. The protocols outlined below are based on validated analytical techniques, including High-Performance Liquid Chromatography (HPLC), UV-Visible Spectrophotometry, and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Introduction

Methylcobalamin, an active form of vitamin B12, is a critical component in various pharmaceutical products used to treat conditions such as peripheral neuropathy, diabetic neuropathy, and megaloblastic anemia.^[1] Accurate and precise quantification of methylcobalamin is essential for ensuring the quality, efficacy, and safety of these formulations. This document outlines validated analytical methods for the determination of **methylcobalamin hydrate**.

General Experimental Workflow

The general workflow for the quantification of **methylcobalamin hydrate** involves sample preparation followed by instrumental analysis and data processing. A visual representation of this workflow is provided below.



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References

- 1. impactfactor.org [impactfactor.org]
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